

Introduction: A Proactive Approach to Chemical Safety

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzoate

Cat. No.: B13354976

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In the landscape of drug discovery and organic synthesis, Methyl **2-methyl-5-nitrobenzoate** (CAS No. 77324-87-9) serves as a valuable intermediate, particularly in the development of anti-inflammatory agents, agrochemicals, and specialty polymers[1]. Its utility stems from the reactive nitro group and ester functionality, which allow for diverse chemical transformations[1]. However, the very reactivity that makes a compound useful necessitates a thorough and nuanced understanding of its potential hazards.

This guide moves beyond the standard, templated Safety Data Sheet (SDS). As scientists and researchers, our engagement with safety information must be dynamic. We must not only understand the listed hazards but also comprehend the chemical principles that underpin them. This document is structured to provide that deeper insight, fostering a culture of proactive safety and experimental integrity for professionals handling this compound.

Section 1: Chemical Identity and Physicochemical Landscape

A foundational element of safe handling is a precise understanding of the substance's identity and physical characteristics. These properties dictate its behavior under various laboratory conditions and inform appropriate storage and handling protocols.

Key Identifiers and Properties:

Property	Value	Source(s)
IUPAC Name	methyl 2-methyl-5-nitrobenzoate	[2]
Synonyms	2-Methyl-5-nitrobenzoic Acid Methyl Ester, Methyl 5-Nitro- <i>o</i> -toluate	[1][3]
CAS Number	77324-87-9	[1][2][4]
Molecular Formula	C9H9NO4	[1][2][4]
Molecular Weight	195.17 g/mol	[1][2]
Appearance	White to light yellow crystalline powder or solid	[1][4]
Purity	Typically ≥98%	[1]
Melting Point	67.0 - 71.0 °C	
Recommended Storage	Store in a cool, dry, well-ventilated place. Some suppliers recommend 0-8 °C.	[1][5][6]

The compound's solid nature at room temperature is a key handling consideration. As a crystalline powder, it has the potential to become airborne, creating an inhalation risk that is less pronounced with liquids. Its recommended storage at refrigerated temperatures suggests a focus on preserving long-term stability and purity[1].

Section 2: Hazard Analysis and GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for hazard communication. For Methyl **2-methyl-5-nitrobenzoate**, the primary, officially reported hazard is acute oral toxicity[2].

- GHS Pictogram:

- Signal Word:Warning[2]
- Hazard Statement:H302: Harmful if swallowed[2].

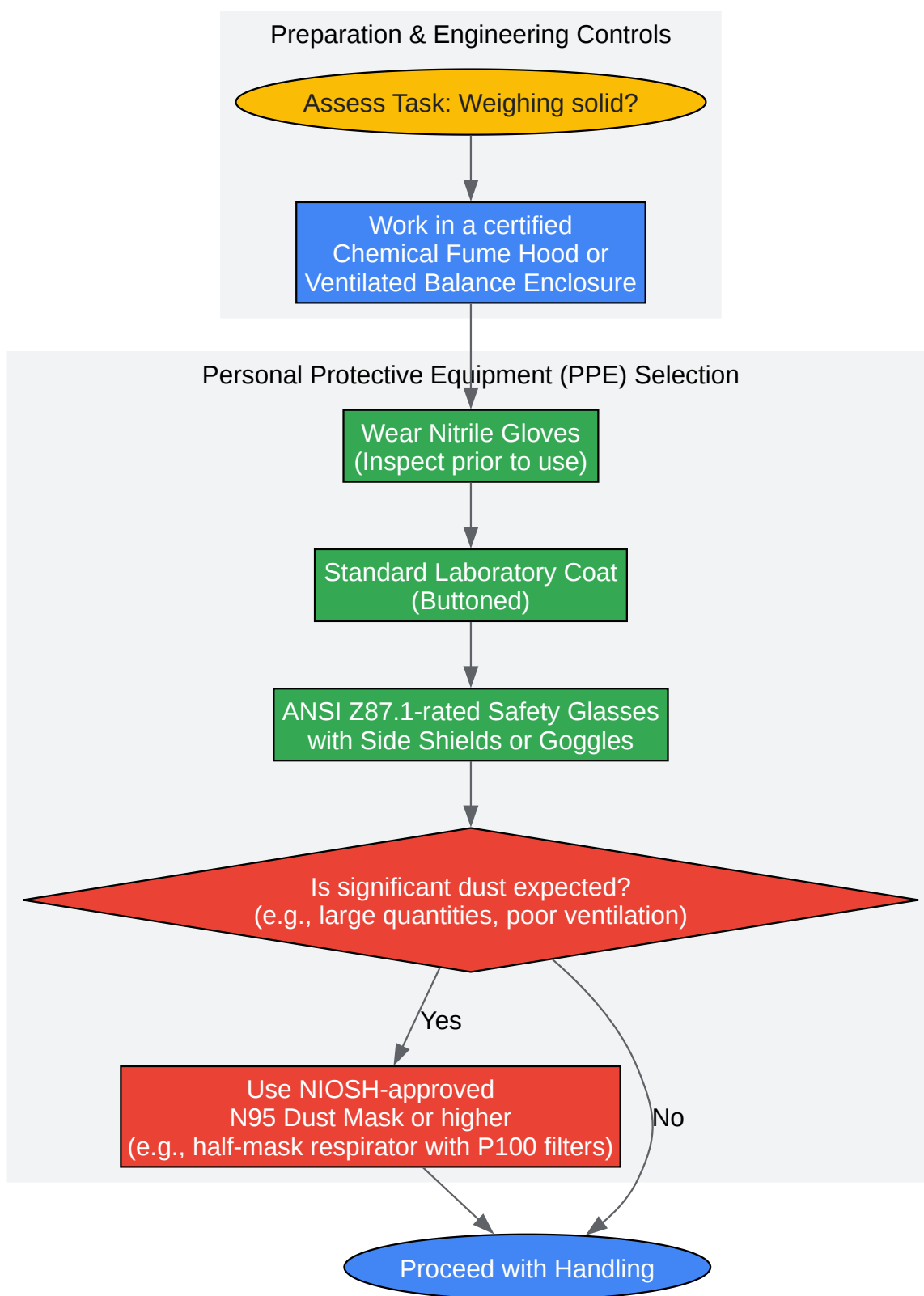
This classification (Acute Toxicity, Oral, Category 4) is the cornerstone of its risk profile[2]. The causality behind this is likely linked to the nitroaromatic structure, a class of compounds known for a range of toxicological effects upon metabolic activation. While specific data for skin and eye irritation for this exact molecule is not aggregated in top-level inventories, related nitroaromatic compounds frequently exhibit irritant properties[5]. Therefore, a conservative and prudent approach dictates treating this compound as a potential skin, eye, and respiratory irritant.

Precautionary Statements: The GHS classification is paired with actionable advice[2]:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301+P317: IF SWALLOWED: Get medical help.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

Section 3: Exposure Control and Personal Protective Workflow

Controlling exposure is paramount. The selection of Personal Protective Equipment (PPE) is not a static checklist but a dynamic risk assessment. The following workflow illustrates the decision-making process for safely handling Methyl **2-methyl-5-nitrobenzoate** powder.



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Caption: PPE selection workflow for handling solid Methyl **2-methyl-5-nitrobenzoate**.

This workflow is a self-validating system. By starting with engineering controls (the fume hood), we establish the first and most effective barrier. The subsequent PPE choices build upon this foundation, with respiratory protection being a critical checkpoint based on the scale and nature of the handling task[5][6][7].

Section 4: Emergency Protocols and First Aid

In the event of an exposure or spill, a rapid and correct response is critical. Methodologies must be clear and readily accessible.

4.1 First-Aid Measures The immediate actions taken after an exposure can significantly impact the outcome. The following protocols are based on standard best practices for chemicals with this hazard profile.

- **Ingestion:** This is the primary documented hazard. Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a Poison Control Center or seek immediate medical attention[5][7].
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (use a barrier device to avoid mouth-to-mouth resuscitation). Seek medical attention[5][7].
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical help[5].
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice[5][6].

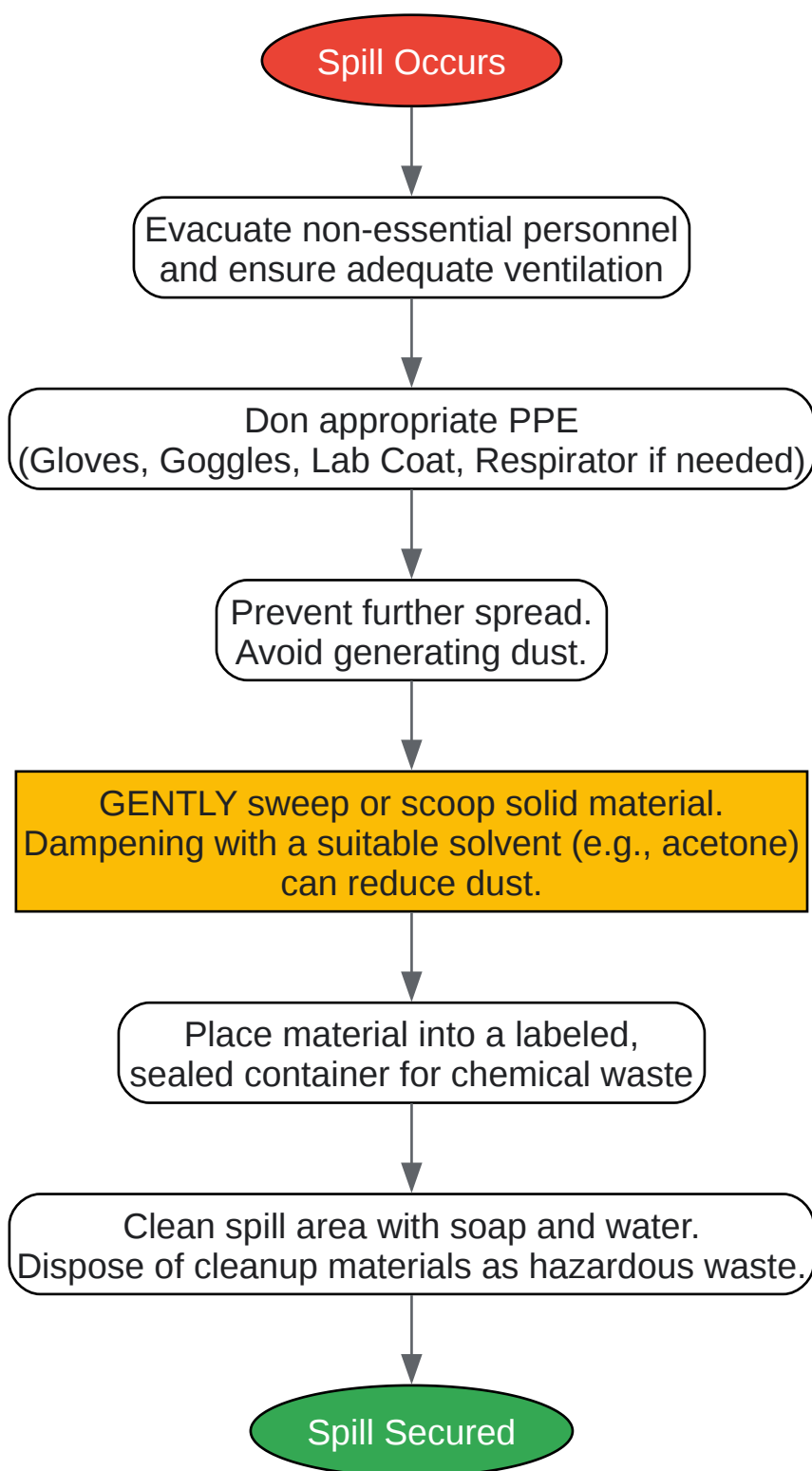
4.2 Fire-Fighting Measures While likely combustible, this compound does not have a low flash point[8]. The primary danger in a fire is the generation of toxic decomposition products.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray[5][6][7].
- **Hazardous Combustion Products:** Thermal decomposition can produce toxic fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x)[6]. The

presence of NO_x is a significant respiratory hazard.

- Protective Actions for Firefighters: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes[5][7].

4.3 Accidental Release Measures A spill of this solid material requires a careful cleanup strategy to prevent secondary contamination and aerosolization.



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Caption: Step-by-step workflow for the safe cleanup of a solid chemical spill.

This protocol emphasizes dust suppression, a critical step often overlooked with solid spills[8] [9]. Dampening the material transforms a respiratory hazard into a more manageable solid waste, demonstrating an experienced-based approach to containment[9].

Section 5: Disposal and Environmental Considerations

Proper disposal is a legal and ethical responsibility.

- **Disposal Method:** This material and its container must be disposed of as hazardous waste. Follow all federal, state, and local regulations. Do not allow the chemical to enter drains or waterways[7].
- **Container Disposal:** Contaminated containers should be treated as hazardous waste and disposed of accordingly.

Conclusion: Integrating Safety into Science

The safe handling of Methyl **2-methyl-5-nitrobenzoate** is not an obstacle to research but an integral part of rigorous scientific practice. By understanding its identity, recognizing its primary hazard of acute oral toxicity, and implementing robust control measures and emergency plans, researchers can confidently utilize this compound's synthetic potential. The workflows and data presented in this guide are designed to be a practical resource, empowering drug development professionals to move beyond mere compliance and embrace a culture of proactive, intelligent safety.

References

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